

# An In-Depth Guide to the Structural Formula of 2,4-Dimethyloctane

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## Compound of Interest

Compound Name: 2,4-Dimethyloctane

Cat. No.: B1655664

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This technical guide provides a comprehensive analysis of the structural formula of **2,4-dimethyloctane**, tailored for researchers, scientists, and professionals in drug development. The guide elucidates the molecule's structure based on IUPAC nomenclature, summarizes its key chemical properties, and provides a clear visualization of its two-dimensional structure.

## Decoding the IUPAC Nomenclature: 2,4-Dimethyloctane

The systematic name "**2,4-dimethyloctane**" precisely describes the arrangement of atoms within the molecule. A breakdown of the name reveals its constituent parts:

- **Octane:** This is the parent alkane, indicating a linear chain of eight carbon atoms. The suffix "-ane" signifies that all carbon-carbon bonds are single bonds, classifying it as a saturated hydrocarbon.
- **Methyl:** This prefix denotes the presence of methyl ( $-\text{CH}_3$ ) substituent groups.
- **Di-:** This multiplier indicates that there are two methyl groups attached to the parent chain.
- **2,4-:** These numbers, known as locants, specify the exact positions of the two methyl groups along the eight-carbon chain. One methyl group is bonded to the second carbon, and the other is bonded to the fourth carbon.

## Molecular and Structural Formula

The chemical formula for **2,4-dimethyloctane** is  $C_{10}H_{22}$ . Its structure is assembled by first establishing the eight-carbon octane backbone. Subsequently, a methyl group is attached to the second carbon atom and another to the fourth carbon atom. To complete the structure, each carbon atom's remaining valencies are satisfied with hydrogen atoms, ensuring each carbon has a total of four single bonds.

The condensed structural formula is:  $CH_3CH(CH_3)CH_2CH(CH_3)(CH_2)_3CH_3$ .

## Key Chemical Properties

The following table summarizes essential quantitative data for **2,4-dimethyloctane**.

Property	Value
Molecular Formula	$C_{10}H_{22}$
Molar Mass	142.28 g/mol
Boiling Point	156.6 °C
Density	0.728 g/cm <sup>3</sup>
CAS Number	2216-34-4

## Structural Visualization

A clear representation of the molecular structure is crucial for understanding its chemical behavior and potential interactions. The following diagram illustrates the two-dimensional skeletal and condensed structure of **2,4-dimethyloctane**.

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Condensed structural formula of **2,4-dimethyloctane**.

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